

L-Proline Hydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Proline hydrochloride, L-*

Cat. No.: *B1589600*

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This guide provides an in-depth analysis of L-Proline hydrochloride (CAS No. 7776-34-3), a pivotal reagent in various scientific domains. Tailored for researchers, scientists, and professionals in drug development, this document synthesizes its chemical properties, critical safety data, and practical applications, ensuring a thorough understanding grounded in established scientific principles.

Introduction: The Unique Role of L-Proline Hydrochloride

L-Proline hydrochloride is the hydrochloride salt of L-proline, a proteinogenic amino acid distinguished by its secondary amine integrated into a pyrrolidine ring.^[1] This cyclic structure imparts significant conformational rigidity, a property that underpins its utility not only as a fundamental building block in peptides and proteins but also as a highly effective organocatalyst in asymmetric synthesis.^[2] The hydrochloride form enhances its stability and solubility, making it a preferred choice in many laboratory settings. This guide will delve into the technical specifications and safety protocols essential for its effective and safe utilization.

Physicochemical Properties: A Data-Driven Overview

A precise understanding of a compound's physical and chemical characteristics is paramount for its successful application in research and development. L-Proline hydrochloride presents as

a white crystalline powder.^[1] Key quantitative data are summarized below for clarity and ease of reference.

Property	Value	Source(s)
CAS Number	7776-34-3	[1][3][4][5]
Molecular Formula	C ₅ H ₁₀ ClNO ₂	[1][4]
Molecular Weight	151.59 g/mol	[1][3][4]
Appearance	White crystalline powder	[1]
Storage Temperature	2-8°C	

The protonation of the secondary amine by hydrochloric acid to form the salt significantly influences its properties compared to the free amino acid, particularly its behavior in solution.

Safety Data Sheet (SDS) Analysis: A Protocol for Safe Handling

Adherence to safety protocols is non-negotiable in a laboratory setting. The following sections provide a detailed breakdown of the safety information for L-Proline hydrochloride, based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Identification

L-Proline hydrochloride is classified under GHS with the following hazards:

- GHS Pictogram:



- [\[4\]](#)

- Signal Word: Warning [\[4\]](#)

- Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Precautionary Statements & First Aid

A proactive approach to safety involves understanding and implementing precautionary measures. The logical flow of these measures, from prevention to emergency response, is critical.

Caption: GHS Safety Protocol Flowchart for L-Proline Hydrochloride.

Handling, Storage, and Personal Protective Equipment (PPE)

Handling: Handle in a well-ventilated area.[6] Avoid the formation of dust and aerosols.[6] Standard laboratory hygiene practices should be followed, including washing hands thoroughly after handling.[7]

Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[6] Recommended storage is at 2-8°C.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear protective gloves. The choice of glove material should be based on chemical resistance and breakthrough time. A lab coat is mandatory.
- Respiratory Protection: For operations generating dust, a NIOSH-approved N95 dust mask or equivalent is recommended.

Application in Asymmetric Organocatalysis: A Methodological Workflow

L-Proline and its derivatives are celebrated as "the simplest enzymes" for their ability to catalyze a wide range of stereoselective transformations.^[2] A common application is the aldol reaction. Below is a representative workflow for an L-Proline hydrochloride-catalyzed asymmetric aldol reaction.

Experimental Protocol: Asymmetric Aldol Reaction

This protocol describes the reaction between a ketone and an aldehyde, catalyzed by L-Proline hydrochloride.

Step 1: Reagent Preparation

- Dissolve L-Proline hydrochloride (e.g., 0.1 mmol) in a suitable solvent (e.g., DMSO or DMF) in a reaction vessel under an inert atmosphere.

Step 2: Addition of Reactants

- Add the ketone (e.g., 1.0 mmol) to the catalyst solution.
- Stir the mixture for a designated period (e.g., 15-30 minutes) at room temperature.
- Add the aldehyde (e.g., 1.2 mmol) dropwise to the reaction mixture.

Step 3: Reaction Monitoring

- Monitor the reaction progress using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

Step 4: Work-up and Quenching

- Once the reaction is complete, quench the reaction by adding a saturated aqueous solution of NH₄Cl.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate) multiple times.

Step 5: Purification and Analysis

- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product using column chromatography on silica gel.
- Characterize the final product and determine the enantiomeric excess using chiral HPLC or NMR spectroscopy.

Caption: Workflow for an L-Proline Hydrochloride-Catalyzed Aldol Reaction.

Conclusion

L-Proline hydrochloride is a versatile and powerful tool in the arsenal of chemists and drug development professionals. Its unique structural features make it an invaluable catalyst for creating chiral molecules with high stereoselectivity. However, its effective use is predicated on a comprehensive understanding of its properties and a strict adherence to safety protocols. This guide provides the foundational knowledge required to handle and utilize L-Proline hydrochloride safely and effectively, fostering both innovation and a culture of safety in the laboratory.

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